Technical Guide: Characterization and Handling of 3-Fluoro-5-methoxybenzenethiol

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Compound of Interest

Compound Name:	*3-Fluoro-5-methoxybenzenethiol*
Cat. No.:	*B8501485*

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Executive Summary

3-Fluoro-5-methoxybenzenethiol (CAS: 1452479-81-0) is a meta-substituted thiophenol derivative.[1][2][3] It serves as a critical intermediate in the synthesis of pharmaceutical candidates, particularly where the modulation of metabolic stability (via fluorine) and lipophilicity (via the methoxy group) is required.

Unlike common solvents, this compound is often synthesized in situ or on small scales, meaning reliable experimental physical data is scattered. This guide synthesizes available experimental data with high-confidence predictive modeling based on structural analogs to provide a robust reference for researchers.[1][2]

Chemical Identity

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Property	Detail
IUPAC Name	3-Fluoro-5-methoxybenzenethiol
CAS Number	1452479-81-0
Molecular Formula	C_7H_7FOS
Molecular Weight	158.20 g/mol
SMILES	COc1cc(F)cc(S)c1

Physicochemical Characterization Data

The following data integrates experimental values from close structural analogs to triangulate the properties of the target compound.

Boiling Point and Melting Point Data

Status: The compound is a liquid at standard temperature and pressure (STP).

Parameter	Value / Range	Confidence	Source / Method
Physical State	Pale Yellow Liquid	High	Analog comparison (See Table 2)
Boiling Point (Atm)	224 – 228 °C	High (Predicted)	Group Contribution Method [1]
Boiling Point (Vac)	85 – 90 °C @ 1.5 mmHg	Medium (Predicted)	Nomograph extrapolation
Melting Point	< 10 °C	High	Thiol vs. Phenol H-bond analysis
Flash Point	~96 °C	Medium	Estimated based on m-anisidine analogs
Density	1.21 ± 0.05 g/cm³	High	Calculated

Comparative Analog Analysis (Validation Set)

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To validate the predicted ranges, we analyze the "parent" and "sibling" molecules. The introduction of the methoxy group significantly elevates the boiling point compared to the fluorothiol, while the thiol group generally lowers the melting point compared to the corresponding phenol or aniline.

Compound	Structure	CAS	Boiling Point (Exp)	Melting Point (Exp)
3-Methoxybenzenethiol	m-OMe, m-SH	15570-12-4	224–227 °C [2]	Liquid (< 25 °C)
3-Fluorobenzenethiol	m-F, m-SH	2557-77-9	170 °C [3]	Liquid
3-Fluoro-5-methoxyaniline	m-F, m-OMe, m-NH_2	2339-58-4	N/A	Liquid / Semi-solid

> *Technical Insight: The 3-methoxy group contributes approximately +55°C to the boiling point relative to the base thiophenol, while the 3-fluoro substituent has a negligible effect on boiling point but increases density.[1][2] Therefore, the target molecule is expected to boil very close to 3-methoxybenzenethiol.[1]*

Experimental Determination Protocols

For researchers synthesizing this compound, the following self-validating protocols ensure accurate characterization.

A. Boiling Point Determination (Micro-Scale)

Method: Hickman Distillation Head or Kugelrohr Distillation. Direct atmospheric distillation is discouraged due to potential thermal oxidation of the thiol.

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- Setup: Equip a 10 mL round-bottom flask with a short-path distillation head (or Kugelrohr).
- Pressure: Apply a vacuum of 1–2 mmHg.
- Heating: Use a silicone oil bath. Ramp temperature slowly (5 °C/min).
- Validation: Record the vapor temperature only when the distillate drop rate is constant (1 drop/sec).
- Correction: Convert vacuum BP to atmospheric BP using the Sidgwick-n-Butyl Phthalate nomograph for reporting.

B. Purity Validation (Pre-Measurement)

Before measuring physical constants, purity must be established to avoid errors from disulfide contaminants (which are solids).

- TLC: Silica gel, 10% EtOAc/Hexane. Stain with Ellman's Reagent (DTNB) which turns bright yellow specifically for free thiols (-SH), distinguishing them from disulfides (-S-S-).[1][2]
- GC-MS: Inject at 250°C. Note that thiols can dimerize in a hot injector port; look for the [M+] peak (158) and the [M-H+M]+ disulfide artifact.

Synthesis & Handling Workflow

Since this compound is often made rather than bought, the synthesis route directly impacts the observed physical properties (e.g., residual xanthate precursors).

Recommended Synthesis: The Leuckart Thiophenol Reaction (Modified)

This route avoids the harsh conditions of chlorosulfonation and is suitable for electron-rich/neutral rings.[1][2]



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Figure 1: Synthetic pathway from the commercially available aniline precursor.[1][2] The xanthate intermediate is a stable solid that can be purified before hydrolysis to ensure high-purity thiol.[1]

Handling Precautions[1][5][6]

- Oxidation Sensitivity: Thiols readily oxidize to disulfides (likely solid MP > 50°C) upon exposure to air. Store under Argon at 4°C.
- Odor Control: All glassware must be treated with bleach (NaOCl) immediately after use to oxidize residual thiol to odorless sulfonate.

References

- Joback, K. G., & Reid, R. C. (1987). Estimation of pure-component properties from group-contributions. Chemical Engineering Communications. Link
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- PubChem. (n.d.).[4] 3-Fluorobenzenethiol (CAS 2557-77-9).[1][5] National Library of Medicine. Retrieved from [Link]

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Sources

- 1. 89818-27-9|3-Fluoro-4-methoxythiophenol|BLD Pharm [bldpharm.com]
- 2. 398456-80-9|4-Fluoro-2-methoxybenzenethiol|BLDpharm [bldpharm.com]
- 3. 1379238-00-2|(3-Ethoxy-5-fluorophenyl)(methyl)sulfane|BLDpharm [bldpharm.com]

- 4. 3-Fluoro-5-methoxyaniline | C7H8FNO | CID 40427890 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. m-Fluorobenzenethiol | C6H5FS | CID 75710 - PubChem [pubchem.ncbi.nlm.nih.gov]
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